

estradiol undecylate dose titration testosterone suppression

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Estradiol undecylate

CAS No.: 3571-53-7

Cat. No.: S527453

Get Quote

Estradiol Undecylate Clinical Dosing & Pharmacokinetics

Table 1: Clinical Dosing Regimens for Estradiol Undecylate

Indication	Typical Dosage	Administration Route & Frequency	Key Clinical Notes & Citations
Prostate Cancer	100 mg every 3-4 weeks	Intramuscular (IM) injection [1]	High-dose estrogen therapy; largely superseded by GnRH analogues and antiandrogens [1].
Suppression of Sex Drive	50-100 mg every 3-4 weeks	Intramuscular (IM) injection [1]	Used in the treatment of sex offenders [1].
Feminizing Hormone Therapy	100 to 800 mg per month	Intramuscular (IM) injection [1]	Used off-label/protocol; wide dosing range reported in literature [1].

Table 2: Pharmacokinetic Properties of Estradiol Esters (Single Dose) | Estradiol Ester | Formulation | Approximate Duration of Action | Key Pharmacokinetic Insight | Citations | | :--- | :--- | :--- | :--- | :--- | |

Estradiol Undecylate | Oil solution (IM) | **1 to 4 months** | Duration is dose-dependent: 10-12.5 mg lasts 1-2 months; 25-50 mg lasts 2-4 months [1]. | | **Estradiol Valerate** | Oil solution (IM) | ~2 weeks | Shorter duration and faster absorption compared to longer esters like undecylate [2]. | | **Estradiol Cypionate** | Oil solution (IM) | ~2-3 weeks | An intermediate-acting ester [2]. |

Experimental Protocols & Research Methodology

Pharmacokinetic Profile Characterization

- **Objective:** To define the concentration-time curve and key pharmacokinetic parameters of **estradiol undecylate** in a research model.
- **Dosing:** Administer a single dose via intramuscular injection. The literature uses weight-based dosing (e.g., 10-50 mg) or fixed doses (e.g., 100 mg) [1] [2].
- **Sampling:** Collect serial blood samples at predetermined time points post-dose (e.g., pre-dose, 24h, 72h, 7d, 14d, 28d, and weekly/bi-weekly thereafter to cover the long duration).
- **Bioanalysis:** Measure serum **estradiol** levels using a validated method (e.g., LC-MS/MS or ELISA). The ester itself is a prodrug and is rapidly cleaved to release estradiol [1].
- **Data Analysis:** Fit the concentration-time data to a pharmacokinetic model to determine **Cmax**, **Tmax**, **half-life**, and **AUC** [2].

Testosterone Suppression Efficacy

- **Objective:** To evaluate the efficacy and durability of testosterone suppression.
- **Study Design:** Administer **estradiol undecylate** and monitor serum testosterone levels over the injection interval. Correlate testosterone levels with estradiol concentrations.
- **Dosing:** Use a clinically relevant dose (e.g., 100 mg IM) [1].
- **Endpoint Measurement:** Measure serum **testosterone** at baseline and at regular intervals. Assess the time to achieve castration levels (e.g., <50 ng/dL or the deeper <20 ng/dL) and the duration of sustained suppression [3].
- **Mechanism Investigation:** The suppression is primarily mediated via negative feedback on the hypothalamic-pituitary-gonadal (HPG) axis, reducing gonadotropin secretion [4].

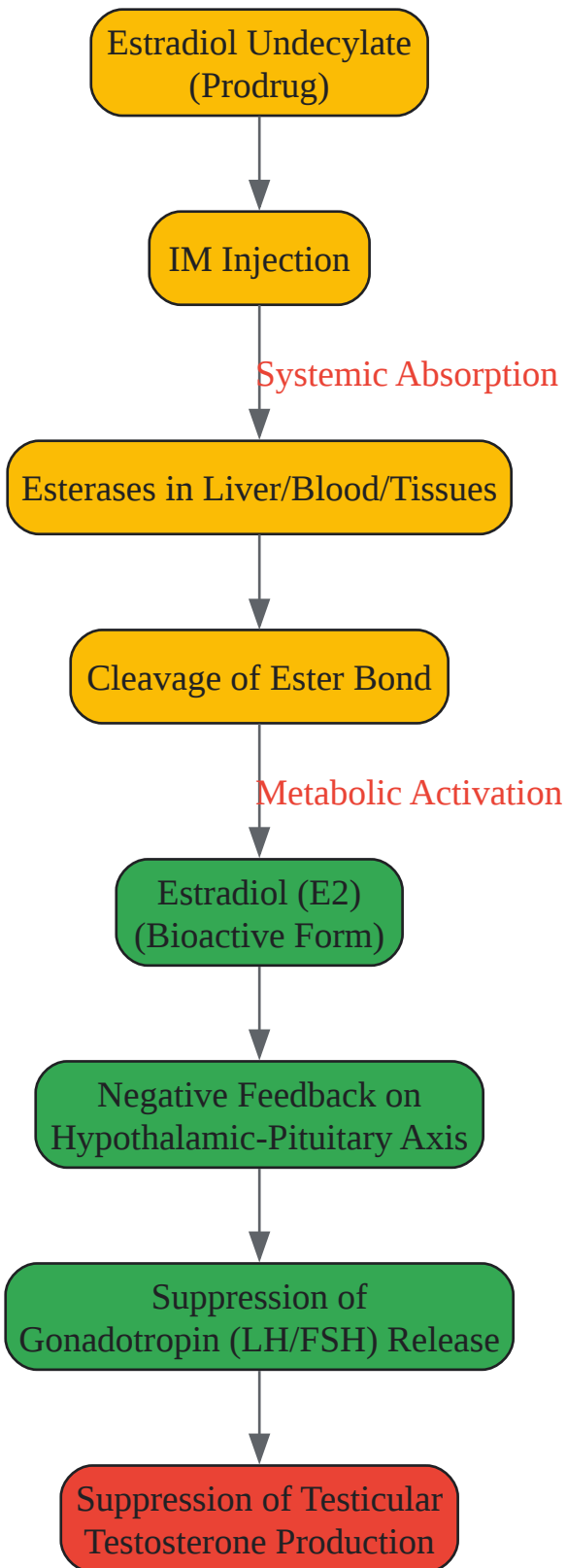
Key Considerations for Researchers

- **Drug Status:** **Estradiol undecylate** is a **discontinued** pharmaceutical product and was never marketed in the United States. Sourcing for research may be challenging [1].

- **Dose-Dependent Duration:** A critical property for experimental design is that the duration of action is highly dependent on the injected dose [1].
- **Safety and Cardiovascular Monitoring:** Early clinical studies, particularly in men with prostate cancer, reported a considerable incidence of cardiovascular complications (e.g., edema, thrombophlebitis, DVT, MI) with high-dose (100 mg/month) **estradiol undecylate** [1]. Appropriate safety monitoring should be incorporated into research protocols.

Visualizing Metabolic and Mechanistic Pathways

The following diagram illustrates the metabolic activation of **estradiol undecylate** and its subsequent mechanism of action for testosterone suppression.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Wikipedia Estradiol undecylate [en.wikipedia.org]
2. An Informal Meta-Analysis of Estradiol Curves with Injectable... [transfemscience.org]
3. Frontiers | Sustained testosterone : prognostic indicator... suppression [frontiersin.org]
4. Low Doses of Cyproterone Acetate Are Maximally Effective for... [transfemscience.org]

To cite this document: Smolecule. [estradiol undecylate dose titration testosterone suppression].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b527453#estradiol-undecylate-dose-titration-testosterone-suppression>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com